

The Inversion of Sucrose: A Polarimetric Analysis of Reaction Kinetics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Invert Sugar*

Cat. No.: *B033510*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical kinetics of sucrose inversion, with a specific focus on monitoring the reaction progress through changes in optical rotation. Detailed experimental protocols, quantitative data analysis, and visual representations of the underlying processes are presented to serve as a valuable resource for professionals in research and development.

Introduction: The Phenomenon of Sucrose Inversion

Sucrose, a common disaccharide, is an optically active compound, meaning it rotates the plane of polarized light. This dextrorotatory sugar, upon hydrolysis, breaks down into its constituent monosaccharides: glucose and fructose.^[1] This process, known as inversion, is so-named because the resulting mixture of glucose (dextrorotatory) and fructose (strongly levorotatory) is overall levorotatory.^{[1][2][3]} The change in the direction of optical rotation provides a powerful analytical tool to study the kinetics of this pseudo-first-order reaction.^[4]

The hydrolysis of sucrose is catalyzed by the presence of an acid (H^+ ions) or the enzyme invertase. In an aqueous solution, the concentration of water is in such large excess that it remains virtually constant throughout the reaction. Consequently, the reaction rate is primarily dependent on the concentration of sucrose, allowing for the application of first-order kinetic models.

The Chemical Basis of Optical Rotation Changes

Optical activity is a characteristic property of chiral molecules. The specific rotation $[\alpha]$ of a compound is a fundamental physical constant defined as the observed angle of rotation α for a solution of concentration c (in g/mL) in a polarimeter tube of length l (in decimeters).

The overall optical rotation of the solution at any given time (α_t) is the sum of the contributions from each optically active species present: sucrose, glucose, and fructose.

$$\alpha_t = [\alpha]_{\text{sucrose}} * c_{\text{sucrose}} + [\alpha]_{\text{glucose}} * c_{\text{glucose}} + [\alpha]_{\text{fructose}} * c_{\text{fructose}}$$

As the inversion reaction proceeds, the concentration of dextrorotatory sucrose decreases, while the concentrations of dextrorotatory glucose and levorotatory fructose increase. Since fructose has a more negative specific rotation than glucose has a positive one, the net effect is a continuous decrease in the observed angle of rotation, passing through zero and becoming negative.

Quantitative Data on Optical Rotation

The specific rotations of the sugars involved in the inversion process are crucial for understanding and quantifying the reaction kinetics.

Compound	Chemical Formula	Molar Mass (g/mol)	Type of Rotation	Specific Rotation $[\alpha]_{D^{20}}$
Sucrose	C ₁₂ H ₂₂ O ₁₁	342.30	Dextrorotatory	+66.5°
Glucose	C ₆ H ₁₂ O ₆	180.16	Dextrorotatory	+52.7°
Fructose	C ₆ H ₁₂ O ₆	180.16	Levorotatory	-92.4°

Note: Specific rotation values can vary slightly with temperature and the wavelength of light used.

An example of the change in optical rotation over time for a typical acid-catalyzed sucrose inversion experiment is presented below.

Time (minutes)	Observed Angle of Rotation (α)
0	+22.75
10	+19.50
20	+16.75
30	+14.25
40	+12.00
50	+10.00
60	+8.25
∞	-7.50

Experimental Protocol for Monitoring Sucrose Inversion via Polarimetry

This section details a standard methodology for observing the kinetics of acid-catalyzed sucrose inversion.

Materials and Reagents

- Polarimeter (with sodium vapor lamp, $\lambda = 589 \text{ nm}$)
- Water bath for temperature control
- Volumetric flasks and pipettes
- Sucrose
- Hydrochloric acid (HCl)
- Distilled water

Procedure

- Preparation of Solutions:

- Prepare a stock solution of sucrose by dissolving a known mass of sucrose in distilled water in a volumetric flask. A typical concentration is 20 g per 100 mL.
- Prepare an acidic solution of a specific concentration, for example, 4 M HCl.
- Allow both solutions to equilibrate to the desired reaction temperature in a water bath (e.g., 30°C).
- Initiation of the Reaction:
 - Mix equal volumes of the sucrose solution and the acid solution. This marks the start of the reaction ($t=0$).
- Polarimetric Measurements:
 - Immediately rinse the polarimeter tube with a small amount of the reaction mixture and then fill the tube, ensuring no air bubbles are present in the light path.
 - Place the tube in the polarimeter and record the initial angle of rotation (α_0) as quickly as possible.
 - Record the angle of rotation (α_t) at regular time intervals (e.g., every 5 or 10 minutes) for a specified duration (e.g., 60-180 minutes).
- Determination of the Final Rotation (α_∞):
 - To obtain the angle of rotation at the completion of the reaction, a portion of the reaction mixture can be heated in a water bath (e.g., 60-70°C for at least 30 minutes) to accelerate the inversion process to completion.
 - Allow the heated solution to cool back to the experimental temperature before measuring the final, stable angle of rotation (α_∞).

Data Analysis and Kinetic Interpretation

The rate constant (k) for the pseudo-first-order reaction can be determined from the polarimetric data using the following integrated rate law:

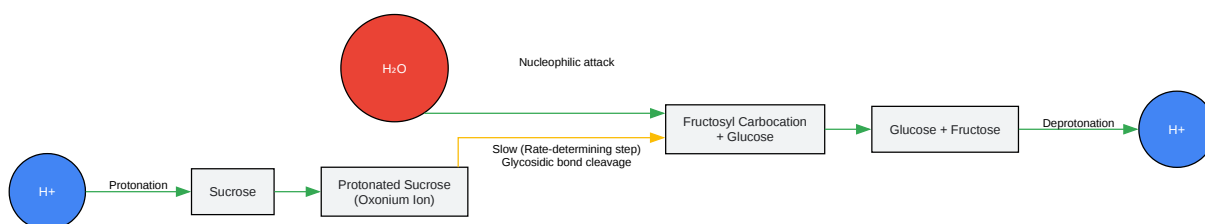
$$\ln(\alpha_t - \alpha_\infty) = -kt + \ln(\alpha_0 - \alpha_\infty)$$

A plot of $\ln(\alpha_t - \alpha_\infty)$ versus time (t) should yield a straight line with a slope of -k.

Visualizing the Process

Mechanism of Acid-Catalyzed Sucrose Inversion

The following diagram illustrates the key steps in the acid-catalyzed hydrolysis of sucrose.

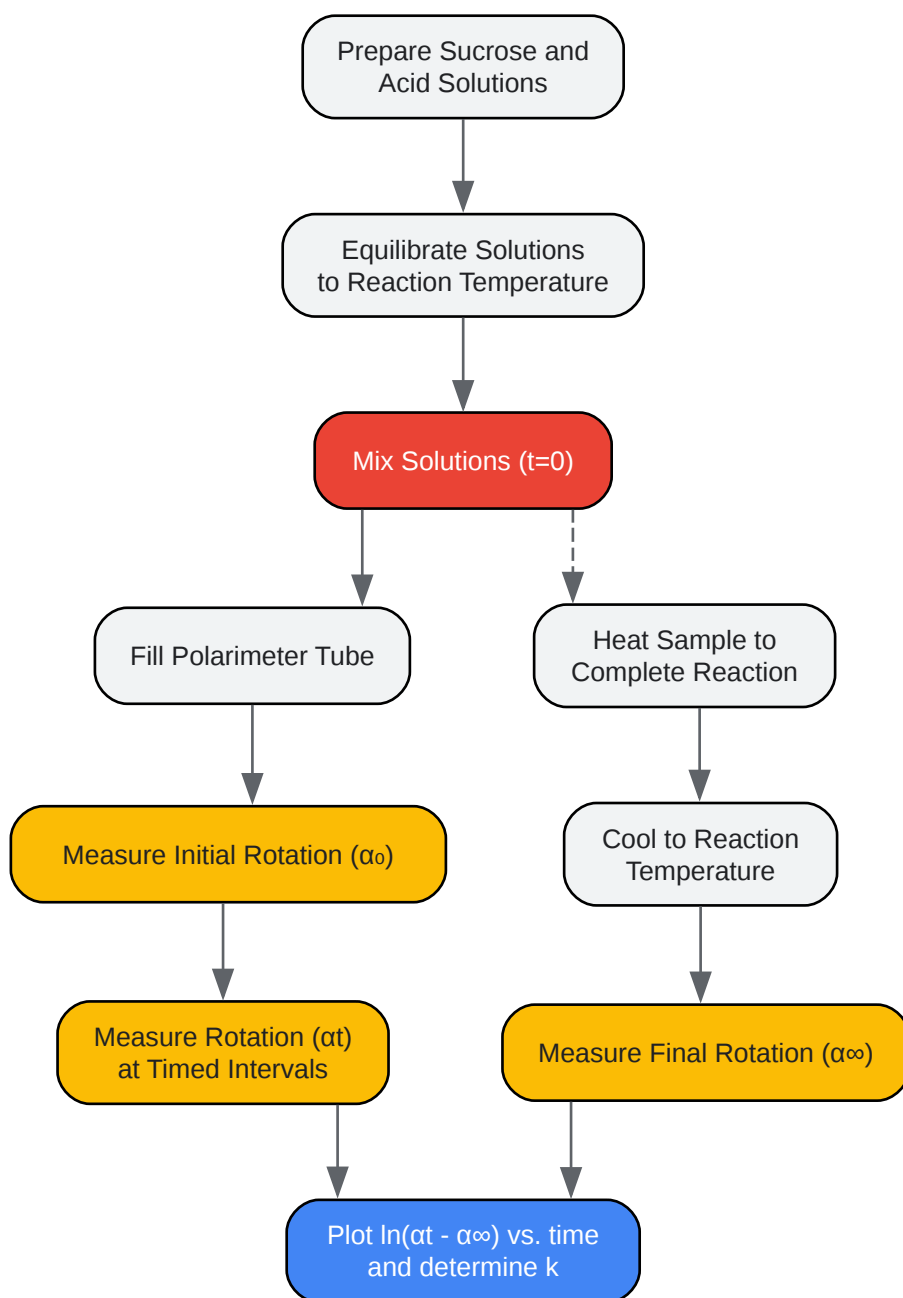


[Click to download full resolution via product page](#)

Caption: Mechanism of acid-catalyzed sucrose hydrolysis.

Experimental Workflow for Polarimetric Analysis

This diagram outlines the experimental procedure for monitoring sucrose inversion.

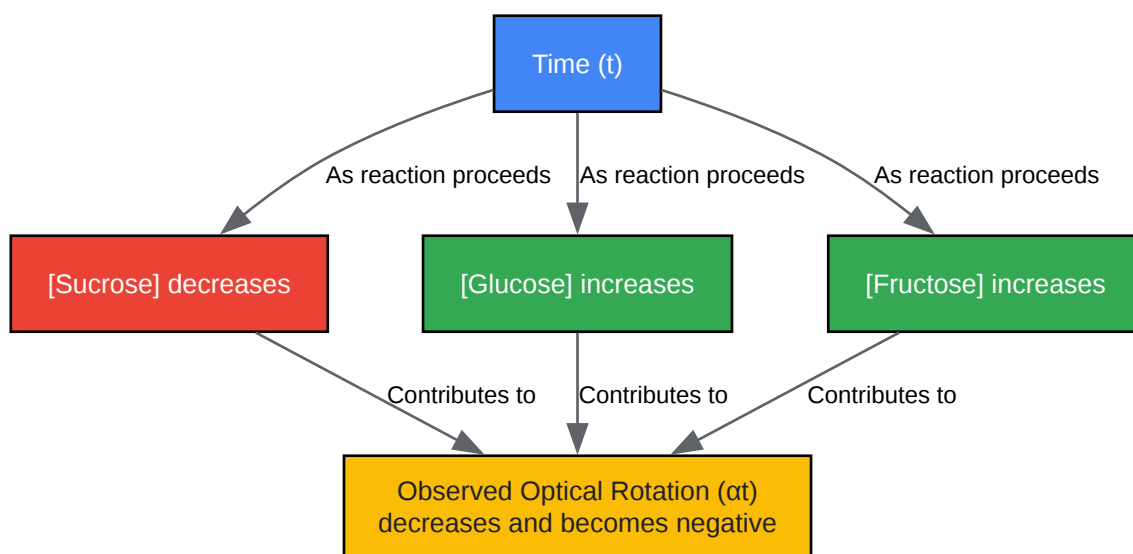


[Click to download full resolution via product page](#)

Caption: Experimental workflow for kinetic analysis.

Logical Relationship of Optical Rotation and Concentration

This diagram illustrates how the concentrations of reactants and products influence the observed optical rotation over time.



[Click to download full resolution via product page](#)

Caption: Concentration changes affecting optical rotation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www2.sci.u-szeged.hu [www2.sci.u-szeged.hu]
- 2. uobabylon.edu.iq [uobabylon.edu.iq]
- 3. Chemical Physics | Details [tau.ac.il]
- 4. scranton.edu [scranton.edu]
- To cite this document: BenchChem. [The Inversion of Sucrose: A Polarimetric Analysis of Reaction Kinetics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033510#optical-rotation-changes-during-sucrose-inversion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com